

3-Iodo-5-methyl-1H-pyrazolo[3,4-b]pyridine molecular weight

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Compound of Interest

Compound Name: 3-Iodo-5-methyl-1H-pyrazolo[3,4-b]pyridine

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An In-Depth Technical Guide to **3-Iodo-5-methyl-1H-pyrazolo[3,4-b]pyridine**: Properties, Synthesis, and Applications in Drug Discovery

Abstract

This technical guide provides a comprehensive overview of **3-Iodo-5-methyl-1H-pyrazolo[3,4-b]pyridine**, a heterocyclic compound of significant interest to the fields of medicinal chemistry and drug development. With a molecular weight of 259.05 g/mol, this molecule serves as a crucial building block, particularly in the synthesis of targeted protein degraders.^[1] This document details the compound's physicochemical properties, outlines a robust synthetic protocol with mechanistic insights, describes methods for analytical characterization, and explores its strategic application as a versatile chemical intermediate. The guide is intended for researchers, chemists, and drug development professionals seeking to leverage this scaffold in their scientific endeavors.

Introduction: The Significance of the Pyrazolo[3,4-b]pyridine Scaffold

Nitrogen-containing heterocycles are fundamental pillars of modern pharmacology. An analysis of pharmaceuticals approved by the U.S. FDA revealed that 59% of unique small-molecule drugs contain at least one nitrogen heterocycle.^[2] Among these, fused heterocyclic systems like the pyrazolo[3,4-b]pyridines are considered "privileged scaffolds." This designation arises

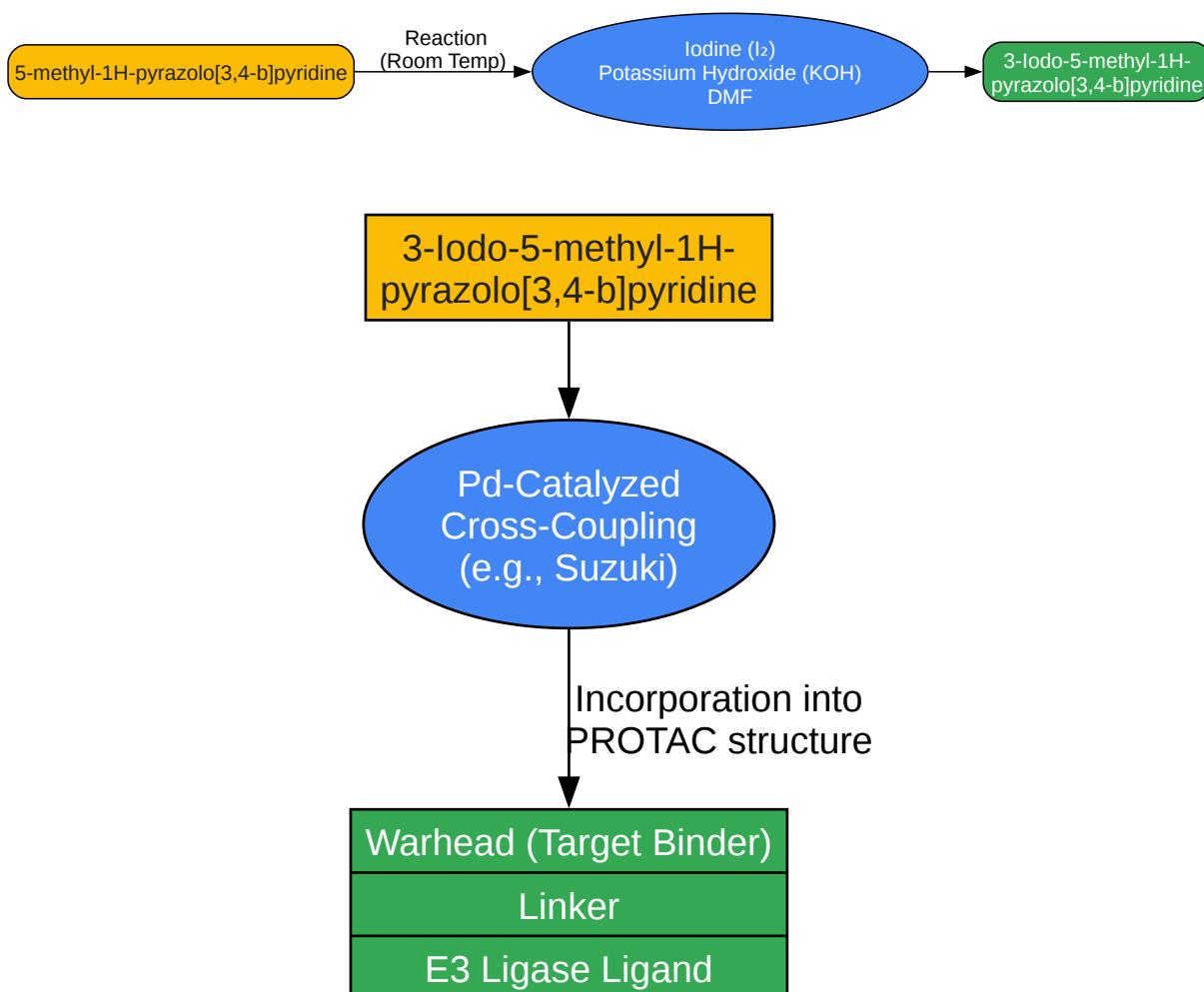
from their ability to bind to multiple biological targets with high affinity, making them a recurring motif in successful therapeutic agents.

The pyrazolo[3,4-b]pyridine core, formed by the fusion of a pyrazole and a pyridine ring, exists in two primary tautomeric forms: the 1H- and 2H-isomers.^[3] The 1H-isomer, in particular, has been extensively explored, with the parent scaffold being identified as a precursor for anticancer drugs.^[4] The subject of this guide, **3-Iodo-5-methyl-1H-pyrazolo[3,4-b]pyridine**, builds upon this validated core, incorporating functional handles that enhance its utility for synthetic diversification and application in advanced therapeutic modalities.

Physicochemical and Structural Properties

The precise identity and characteristics of a chemical building block are paramount for its effective use in complex synthetic campaigns. **3-Iodo-5-methyl-1H-pyrazolo[3,4-b]pyridine** is a well-defined molecule with the properties summarized below.

Chemical Structure



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